

Personal protective equipment for handling trans-1,2-Dibromocyclohexane

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Compound of Interest

Compound Name: *trans-1,2-Dibromocyclohexane*

Cat. No.: *B1142938*

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Essential Safety and Handling Guide for trans-1,2-Dibromocyclohexane

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **trans-1,2-Dibromocyclohexane**, tailored for laboratory and research professionals. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

trans-1,2-Dibromocyclohexane is a chemical that may cause skin, eye, and respiratory tract irritation.[1][2][3] The toxicological properties of this material have not been fully investigated, warranting cautious handling.[1] High concentrations of vapor may lead to symptoms such as headache, dizziness, and nausea.[4]

Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 standards.[1][4][5]	To protect against splashes and vapors that can cause serious eye irritation.[2]
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile, Neoprene).	To prevent skin contact, which can cause irritation and potential dermatitis from prolonged exposure.[4][6]
Body Protection	Laboratory coat. Fire/flammable resistant and impervious clothing should be considered for larger quantities.[6][7]	To protect skin and personal clothing from contamination.[1][4]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[1] If ventilation is inadequate or irritation is experienced, a full-face respirator with an appropriate cartridge is necessary.[6][7]	To prevent inhalation of vapors that may cause respiratory irritation.[1][2]

Operational and Disposal Plans

Step-by-Step Handling and Storage Protocol

- Preparation: Before handling, ensure an eyewash station and safety shower are accessible.
[1] Read the Safety Data Sheet (SDS) thoroughly.
- Engineering Controls: Always handle **trans-1,2-Dibromocyclohexane** inside a certified chemical fume hood to maintain low airborne concentrations.[1]
- Transferring: When transferring the liquid, avoid splashing. Keep the container tightly closed when not in use.[1][5]

- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[1][5]
- Decontamination: Remove and wash any contaminated clothing before reuse.[1][4][5]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[1][4][5]
Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][4][5][8]

Spill Management and Disposal Plan

- Immediate Action: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation.[6] Remove all sources of ignition.[6]
- Containment: Wearing full PPE, absorb the spill using a non-combustible, inert material such as sand, vermiculite, or earth.[1][4][5] Do not use combustible materials like sawdust.[1]
- Collection: Carefully collect the absorbed material and place it into a suitable, labeled, and closed container for disposal.[4][5]
- Waste Disposal: All chemical waste must be disposed of in accordance with federal, state, and local regulations.[1][9] The material may be sent to a licensed chemical destruction facility or disposed of via controlled incineration with flue gas scrubbing.[6] Do not discharge into sewer systems.[6]
- Container Disposal: Contaminated containers should be triple-rinsed and can be offered for recycling or reconditioning.[6] Alternatively, puncture the container to render it unusable before disposing of it in a sanitary landfill.[6]

Safety and Physical Properties

The following table summarizes key quantitative data for **trans-1,2-Dibromocyclohexane**.

Property	Value
CAS Number	7429-37-0[1]
Appearance	Clear to very slight yellow liquid[1][3][8]
Flash Point	> 110 °C (> 230 °F)[1]
Boiling Point	145 °C @ 133 hPa[9]
Density	1.784 g/cm ³ @ 25 °C[9]
Exposure Limits	No occupational exposure limits have been established by ACGIH, NIOSH, or OSHA.[1][4][5]

Experimental Protocol Example: Product Purification

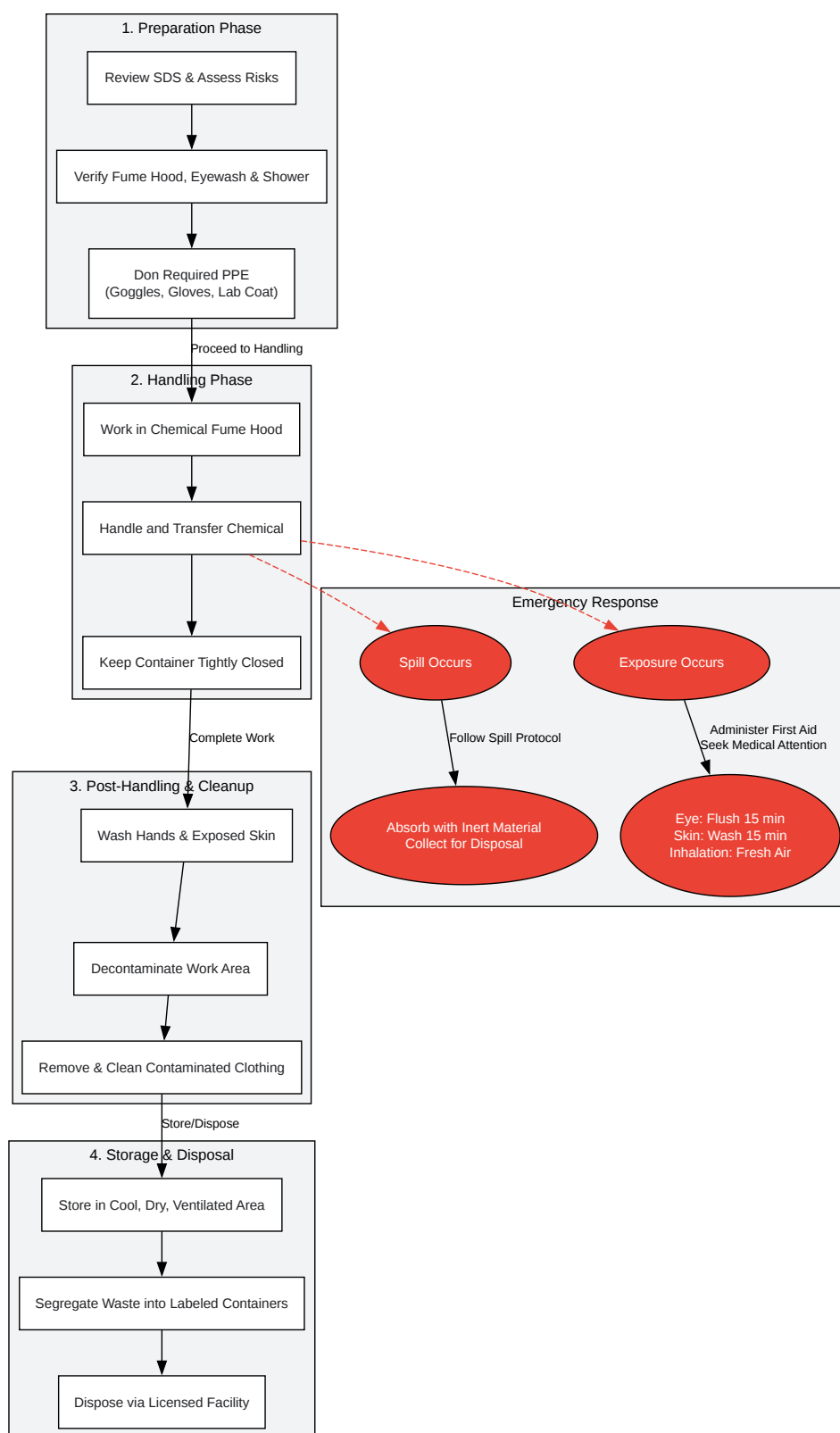
This protocol provides a method for the purification of crude **trans-1,2-Dibromocyclohexane**, which may darken upon exposure to air. This procedure should be performed by personnel with proper training in experimental organic chemistry.

- Preparation: Transfer the crude **trans-1,2-Dibromocyclohexane** to a separatory funnel inside a chemical fume hood.
- Washing Solution: Prepare a 20% solution of potassium hydroxide in ethyl alcohol.
- Purification Step: Add the alcoholic potassium hydroxide solution to the separatory funnel, approximately one-third of the volume of the dibromide.
- Extraction: Stopper the funnel and shake for five minutes, periodically venting to release any pressure.
- Phase Separation: Allow the layers to separate. Drain and discard the lower aqueous/alcoholic layer.
- Water Wash: Dilute the remaining organic layer with an equal volume of water. Wash the organic layer to remove residual alkali.

- Drying: Transfer the organic layer to a clean flask and dry it using a suitable drying agent (e.g., anhydrous magnesium sulfate).
- Distillation: Decant the dried liquid and distill under reduced pressure to obtain the purified, clear product. The reported boiling point is 99–103°C at 16 mm Hg.[10]
- Storage: Store the purified product in a tightly sealed, airtight container.[10]

Visual Workflow

The following diagram illustrates the logical workflow for safely handling **trans-1,2-Dibromocyclohexane** from preparation to disposal.



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Caption: Workflow for safe handling of **trans-1,2-Dibromocyclohexane**.

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